

Proper Disposal of 3,5-Dibromobenzaldehyde: A Safety and Operational Guide

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Compound of Interest

Compound Name: 3,5-Dibromobenzaldehyde

Cat. No.: B114249

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This guide provides essential safety and logistical information for the proper disposal of **3,5-Dibromobenzaldehyde**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure laboratory safety and environmental compliance.

Safety and Hazard Information

3,5-Dibromobenzaldehyde is a corrosive solid that requires careful handling. Key safety data is summarized below.

Quantitative Data Summary

Property	Value	Source
CAS Number	56990-02-4	
Molecular Formula	Br ₂ C ₆ H ₃ CHO	
Molecular Weight	263.91 g/mol	
Melting Point	84-88 °C	
Hazard Classification	Skin Corrosion 1B	
Signal Word	Danger	
GHS Pictogram	GHS05 (Corrosion)	

Personal Protective Equipment (PPE)

Before handling **3,5-Dibromobenzaldehyde**, ensure the following personal protective equipment is used:

- Eye Protection: Chemical safety goggles or faceshields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A dust mask (type N95 or equivalent) is recommended, especially when handling the powder.
- Body Protection: A lab coat or other protective clothing.

Spill and Leak Procedures

In the event of a spill, follow these steps immediately:

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, carefully sweep or vacuum the solid material.^[1]
- Avoid generating dust.^{[1][2]}
- Place the collected material into a designated, labeled, and sealed container for hazardous waste disposal.^[1]

Step-by-Step Disposal Protocol

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste according to regulations such as the US EPA guidelines in 40 CFR Parts 261.3.^[1] Always consult with your institution's Environmental Health and Safety (EHS) department and adhere to local and state regulations.

Experimental Protocol for Disposal:

- Waste Segregation:

- Collect all waste containing **3,5-Dibromobenzaldehyde**, including unused product, contaminated labware (pipette tips, vials), and spill cleanup materials.
- Segregate this waste as halogenated organic waste. Do not mix with non-halogenated or other waste streams.
- Containerization:
 - Use a designated, compatible, and leak-proof hazardous waste container. The container must be kept closed except when adding waste.
 - Ensure the container is clean and dry before use.
- Labeling:
 - Attach a completed hazardous waste tag to the container as soon as waste is first added.
 - The label must clearly state "Waste **3,5-Dibromobenzaldehyde**" and list all other components of the waste mixture.
 - Include the accumulation start date and the contact information of the responsible researcher or Principal Investigator.[\[3\]](#)
- Temporary Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area or a central hazardous waste storage facility.[\[3\]](#)
 - The storage area must be cool, dry, well-ventilated, and away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Disposal of Empty Containers:
 - Original containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
 - The rinsate from this process is considered hazardous waste and must be collected in the designated halogenated organic waste container.[\[3\]](#)

- After triple-rinsing, the container can be managed for recycling or disposal as non-hazardous waste, often after being punctured or defaced to prevent reuse.^[3]
- Arranging for Final Disposal:
 - Contact your institution's EHS department or designated hazardous waste coordinator to schedule a pickup for the waste container.^[3]
 - Follow all institutional procedures for waste pickup requests and handover.

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **3,5-Dibromobenzaldehyde**.

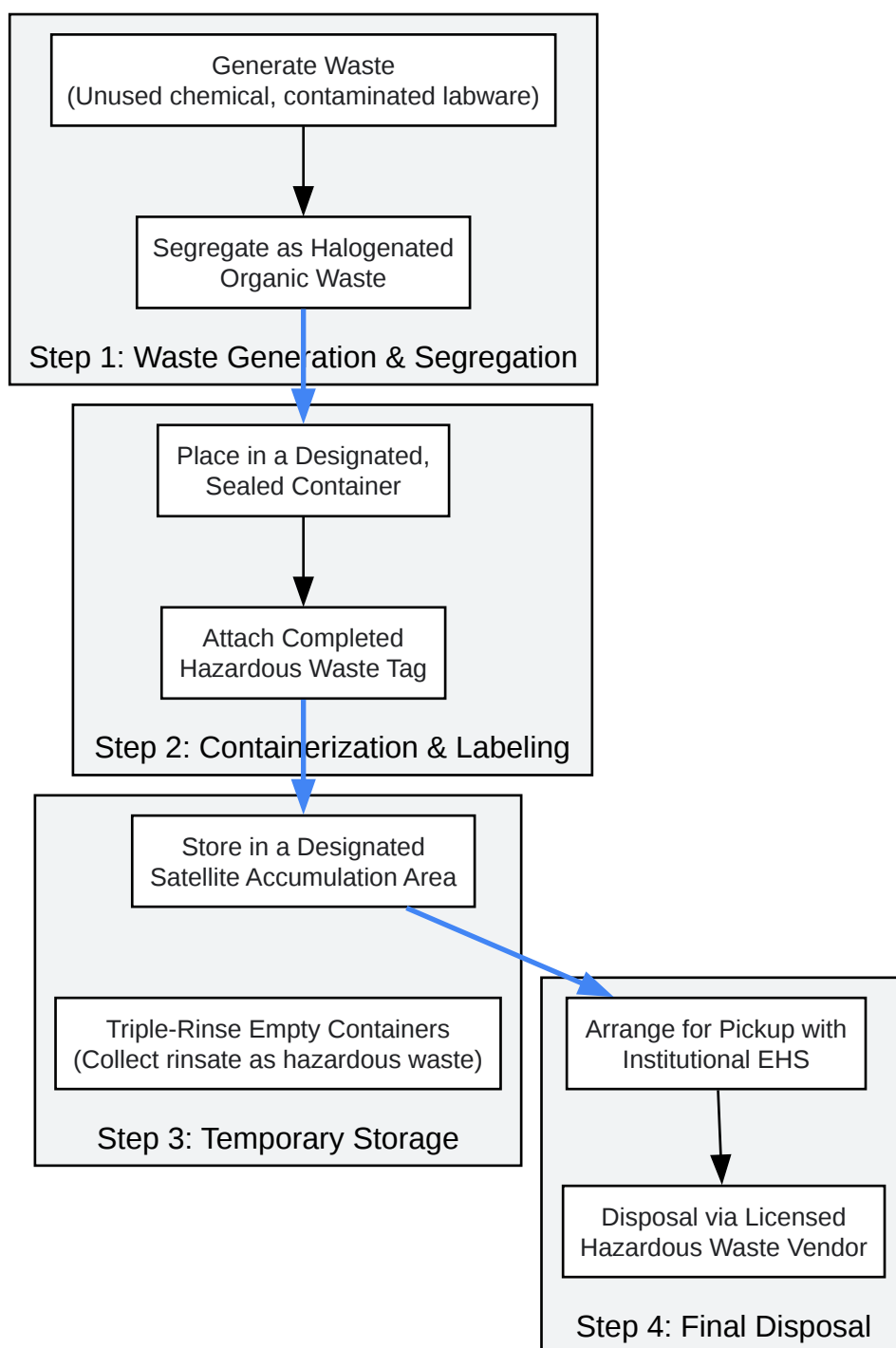


Figure 1: Disposal Workflow for 3,5-Dibromobenzaldehyde

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Caption: Disposal Workflow for **3,5-Dibromobenzaldehyde**.

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